

# handling and storage of 3,3,3-Trifluoropropionyl chloride

**Author:** BenchChem Technical Support Team. **Date:** January 2026

## Compound of Interest

Compound Name: *3,3,3-Trifluoropropionyl chloride*

Cat. No.: *B1304128*

[Get Quote](#)

An In-depth Technical Guide to the Handling and Storage of **3,3,3-Trifluoropropionyl Chloride**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive information on the safe handling, storage, and use of **3,3,3-Trifluoropropionyl chloride** (TFPC), a reactive acyl chloride crucial in the synthesis of pharmaceuticals, agrochemicals, and specialty chemicals.[\[1\]](#) Adherence to strict safety protocols is essential when working with this corrosive and moisture-sensitive compound.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **3,3,3-Trifluoropropionyl chloride** is presented in the table below for easy reference.

Property	Value	Source
Molecular Formula	<chem>C3H2ClF3O</chem>	<a href="#">[2]</a> <a href="#">[3]</a>
Molecular Weight	146.49 g/mol	<a href="#">[3]</a>
CAS Number	41463-83-6	<a href="#">[1]</a> <a href="#">[2]</a>
Appearance	Colorless liquid	<a href="#">[1]</a>
Boiling Point	48.4°C at 760 mmHg	<a href="#">[1]</a>
Density	1.422 g/cm³	<a href="#">[1]</a>
Vapor Pressure	311.0 ± 0.1 mmHg at 25°C (Predicted)	<a href="#">[1]</a>
Refractive Index	1.335	<a href="#">[1]</a>

## Hazard Identification and Safety Precautions

**3,3,3-Trifluoropropionyl chloride** is a hazardous chemical that can cause severe skin burns, serious eye damage, and respiratory irritation.[\[2\]](#)[\[3\]](#) It is classified as a corrosive substance.[\[2\]](#)[\[4\]](#)

## GHS Hazard Statements

- H314: Causes severe skin burns and eye damage.[\[2\]](#)[\[3\]](#)
- H318: Causes serious eye damage.[\[2\]](#)
- H335: May cause respiratory irritation.[\[2\]](#)[\[3\]](#)

## Precautionary Statements

It is imperative to follow these precautionary measures to ensure safety:

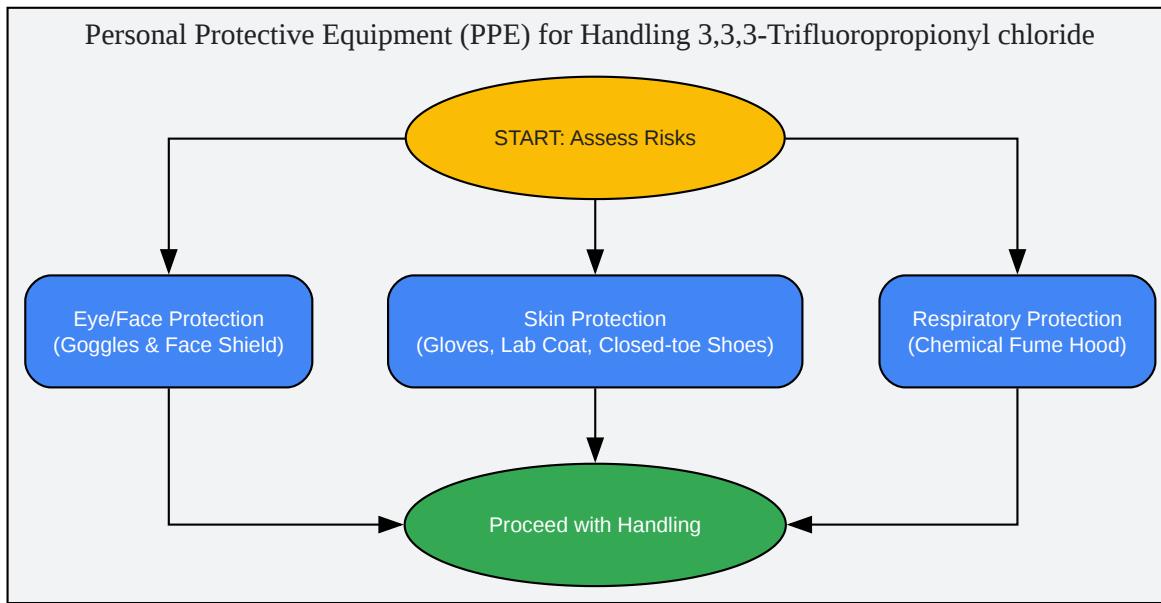
- P260: Do not breathe fumes, mist, spray, or vapors.[\[2\]](#)
- P264: Wash skin thoroughly after handling.[\[2\]](#)

- P271: Use only outdoors or in a well-ventilated area.[[2](#)]
- P280: Wear protective gloves, protective clothing, eye protection, and a face shield.[[2](#)]
- P301+P330+P331: IF SWALLOWED: rinse mouth. Do NOT induce vomiting.[[2](#)]
- P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower.
- P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[[5](#)]
- P310: Immediately call a POISON CENTER or doctor/physician.[[5](#)]

## Personal Protective Equipment (PPE)

Appropriate personal protective equipment must be worn at all times when handling **3,3,3-Trifluoropropionyl chloride**. This includes, but is not limited to:

- Eye and Face Protection: Chemical splash goggles and a face shield are mandatory to protect against splashes and corrosive vapors.[[2](#)][[6](#)][[7](#)]
- Skin Protection: Chemical-resistant gloves (e.g., butyl-rubber or nitrile), a flame-resistant lab coat, full-length pants, and closed-toe shoes are required.[[4](#)][[6](#)][[8](#)]
- Respiratory Protection: All work with **3,3,3-Trifluoropropionyl chloride** must be conducted in a certified chemical fume hood.[[4](#)][[6](#)] If there is a risk of inhalation, a full-face respirator with a multi-purpose combination respirator cartridge should be used.[[6](#)]



[Click to download full resolution via product page](#)

Caption: Required Personal Protective Equipment for handling **3,3,3-Trifluoropropionyl chloride**.

## Handling and Storage

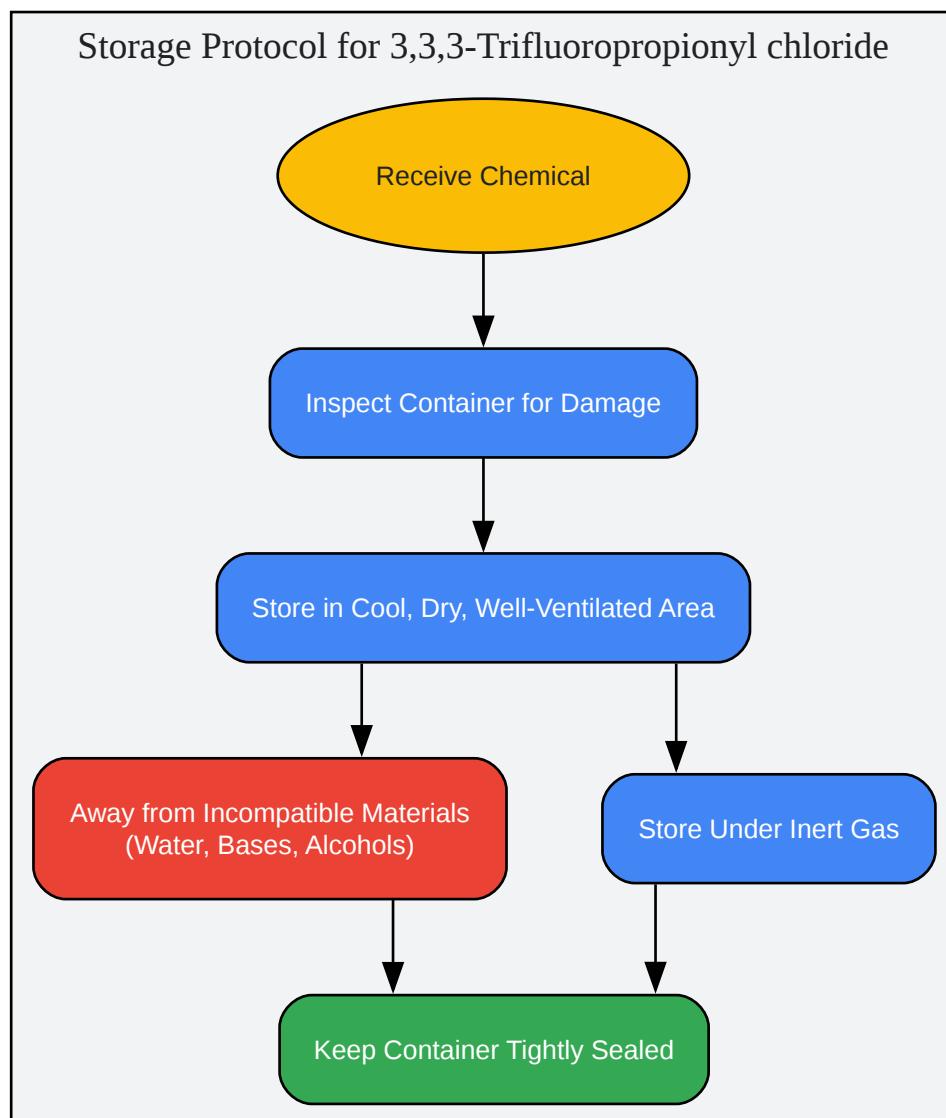
### Handling

- Handle **3,3,3-Trifluoropropionyl chloride** in a well-ventilated area, preferably within a certified chemical fume hood.[4][6]
- Avoid contact with skin, eyes, and clothing.[6]
- Do not breathe vapors or mist.[2]
- This compound is moisture-sensitive and reacts violently with water.[2][6] Keep away from water, moist air, and steam.[6]

- Use only non-sparking tools and take measures to prevent the buildup of electrostatic charge.[2][6]
- Ground and bond containers during transfer.[6]
- Handle under an inert gas atmosphere (e.g., nitrogen or argon).[2][6]
- Wash hands thoroughly after handling.[2][6]

## Storage

- Store in a cool, dry, and well-ventilated area.[2][4]
- Keep containers tightly closed when not in use.[2]
- Store away from incompatible materials such as water, alcohols, strong bases, and oxidizing agents.[4][9]
- Protect from moisture.[2][9] Storage under an inert gas is recommended.[2]
- Store in a designated corrosives area.[9]



[Click to download full resolution via product page](#)

Caption: Recommended storage protocol for **3,3,3-Trifluoropropionyl chloride**.

## Experimental Protocol: General Procedure for Acylation

The following is a general protocol for the use of **3,3,3-Trifluoropropionyl chloride** in an acylation reaction. Note: This is a generalized procedure and may need to be adapted for specific substrates and reaction conditions. Always consult relevant literature and perform a risk assessment before commencing any new reaction.

Objective: To perform an acylation of a generic amine substrate.

Materials:

- **3,3,3-Trifluoropropionyl chloride**
- Amine substrate
- Anhydrous aprotic solvent (e.g., Dichloromethane, Tetrahydrofuran)
- Tertiary amine base (e.g., Triethylamine, Diisopropylethylamine)
- Nitrogen or Argon gas supply
- Schlenk line or similar inert atmosphere setup
- Magnetic stirrer and stir bar
- Round bottom flask and other appropriate glassware, oven-dried before use
- Syringes and needles

Procedure:

- Inert Atmosphere Setup: Assemble the reaction glassware and dry it thoroughly in an oven. Allow it to cool to room temperature under a stream of inert gas (Nitrogen or Argon).
- Reagent Preparation: In the reaction flask under an inert atmosphere, dissolve the amine substrate and the tertiary amine base in the anhydrous aprotic solvent.
- Cooling: Cool the reaction mixture to 0°C using an ice-water bath.
- Addition of Acyl Chloride: Slowly add **3,3,3-Trifluoropropionyl chloride** to the stirred reaction mixture via syringe. The addition should be dropwise to control the exothermic reaction.
- Reaction: Allow the reaction to warm to room temperature and stir for the required time (monitor by TLC or other appropriate analytical technique).

- Quenching: Once the reaction is complete, carefully quench the reaction by the slow addition of water or a saturated aqueous solution of a mild base (e.g., sodium bicarbonate). Caution: The quenching process is exothermic and will produce HCl gas. Ensure it is performed in a fume hood.
- Work-up: Transfer the mixture to a separatory funnel. Separate the organic layer. Wash the organic layer with brine, dry it over an anhydrous drying agent (e.g., MgSO<sub>4</sub> or Na<sub>2</sub>SO<sub>4</sub>), filter, and concentrate under reduced pressure to obtain the crude product.
- Purification: Purify the crude product by an appropriate method, such as column chromatography or distillation.

## Emergency Procedures

### Spills

- Evacuate unnecessary personnel from the area.[2]
- Ensure adequate ventilation.[2]
- Wear appropriate PPE, including respiratory protection.[2]
- For small spills, absorb with a dry, inert material (e.g., sand, vermiculite) and place in a suitable container for disposal.[2]
- For large spills, dike the area to prevent spreading.[2]
- Do not allow the spilled material to enter drains or waterways.[5]

### First Aid

- Inhalation: Move the victim to fresh air. If not breathing, give artificial respiration. Seek immediate medical attention.[2][6]
- Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.[10]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.[9]

- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[2][9]

## Disposal Considerations

Dispose of **3,3,3-Trifluoropropionyl chloride** and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material. Empty containers may retain product residue and can be hazardous.[6]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Page loading... [wap.guidechem.com]
- 2. synquestlabs.com [synquestlabs.com]
- 3. 3,3,3-Trifluoropropionyl chloride | C<sub>3</sub>H<sub>2</sub>ClF<sub>3</sub>O | CID 2783343 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. nbinno.com [nbino.com]
- 5. chemos.de [chemos.de]
- 6. wcu.edu [wcu.edu]
- 7. download.bASF.com [download.bASF.com]
- 8. Discover the Various Types of PPE for Optimal Chemical Safety [northindustrial.net]
- 9. fishersci.com [fishersci.com]
- 10. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [handling and storage of 3,3,3-Trifluoropropionyl chloride]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1304128#handling-and-storage-of-3-3-3-trifluoropropionyl-chloride]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)